

4-Amino-7-bromoquinoline molecular weight and formula

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Compound of Interest

Compound Name: 4-Amino-7-bromoquinoline

Cat. No.: B1270905

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An In-depth Technical Guide to 4-Amino-7-bromoquinoline

This guide provides a comprehensive overview of the chemical and physical properties of **4-Amino-7-bromoquinoline**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Information

4-Amino-7-bromoquinoline is an organic compound featuring a quinoline scaffold substituted with a bromine atom at the 7-position and an amino group at the 4-position.^[1] Its structure lends it to applications in medicinal chemistry and chemical biology.^[1]

Quantitative Molecular Data

The fundamental molecular properties of **4-Amino-7-bromoquinoline** are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₇ BrN ₂	^[1] ^[2]
Molecular Weight	223.07 g/mol	^[1] ^[2]
IUPAC Name	7-bromoquinolin-4-amine	^[1]
CAS Number	65340-74-1	^[2]

Experimental Protocols

Detailed, step-by-step synthesis protocols for **4-Amino-7-bromoquinoline** are not widely available in open-source scientific literature.^[1] However, it is presumed to be synthesized through established chemical methodologies for the functionalization of quinoline ring systems, involving the introduction of amino and bromo substituents.^[1]

Logical Relationship Diagram

The following diagram illustrates the relationship between the structural components of **4-Amino-7-bromoquinoline** and its potential applications.

Structural features and potential applications of 4-Amino-7-bromoquinoline.

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References

- 1. Buy 4-Amino-7-bromoquinoline | 65340-74-1 [smolecule.com]
- 2. 4-Amino-7-bromoquinoline | C₉H₇BrN₂ | CID 1516398 - PubChem [pubchem.ncbi.nlm.nih.gov]
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